

XY028-140: A Technical Guide to a Selective CDK4/6 Degradator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: XY028-140

Cat. No.: B15542029

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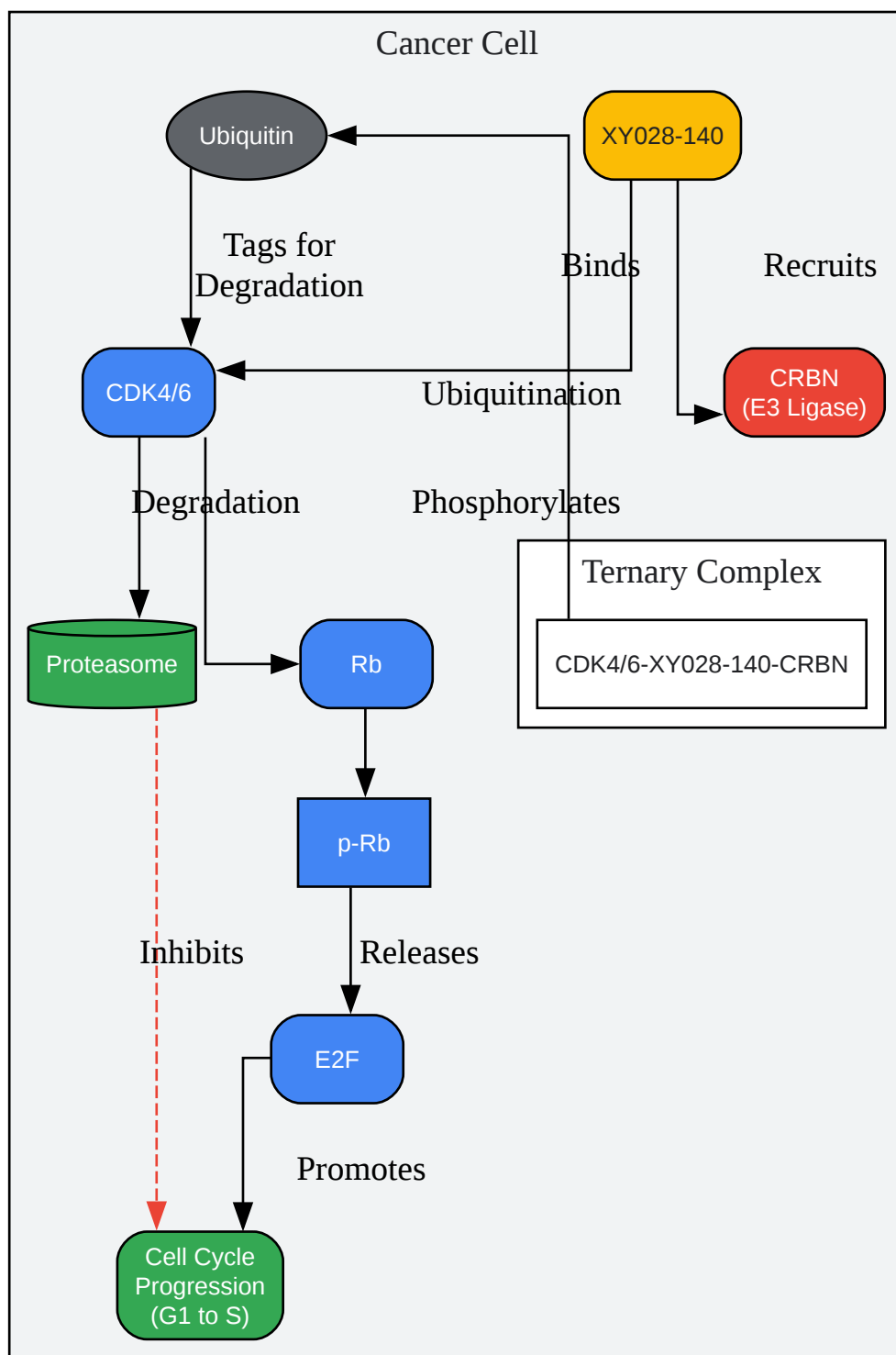
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **XY028-140** (also known as MS140), a potent and selective degrader of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6). As critical regulators of the cell cycle, CDK4 and CDK6 are validated targets in oncology. **XY028-140** represents a novel therapeutic modality, a Proteolysis Targeting Chimera (PROTAC), designed to induce the degradation of these kinases rather than simply inhibiting their enzymatic activity. This document details the mechanism of action, quantitative performance, and relevant experimental protocols for the study of **XY028-140**.

Mechanism of Action

XY028-140 is a heterobifunctional molecule that simultaneously binds to CDK4/6 and the E3 ubiquitin ligase Cereblon (CRBN).^{[1][2][3][4][5]} This ternary complex formation facilitates the ubiquitination of CDK4 and CDK6, marking them for degradation by the proteasome. The degradation of CDK4/6 leads to the inhibition of the Retinoblastoma (Rb)-E2F signaling pathway, a critical checkpoint in the G1/S phase transition of the cell cycle, thereby arresting cell proliferation.

The degradation of CDK4/6 by **XY028-140** is dependent on the proteasome and the CRBN E3 ligase complex. This is evidenced by the rescue of CDK4/6 levels when cells are co-treated with a proteasome inhibitor (like bortezomib) or a neddylation inhibitor (MLN4924), which inactivates Cullin-RING E3 ligases. Furthermore, competitive binding with pomalidomide, a known CRBN binder, also prevents **XY028-140**-mediated degradation.



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Caption: Mechanism of **XY028-140** action.

Quantitative Data

Table 1: In Vitro Inhibitory Activity

Target	IC50 (nM)
CDK4/cyclin D1	0.38
CDK6/cyclin D1	0.28

Data sourced from Axon Medchem.

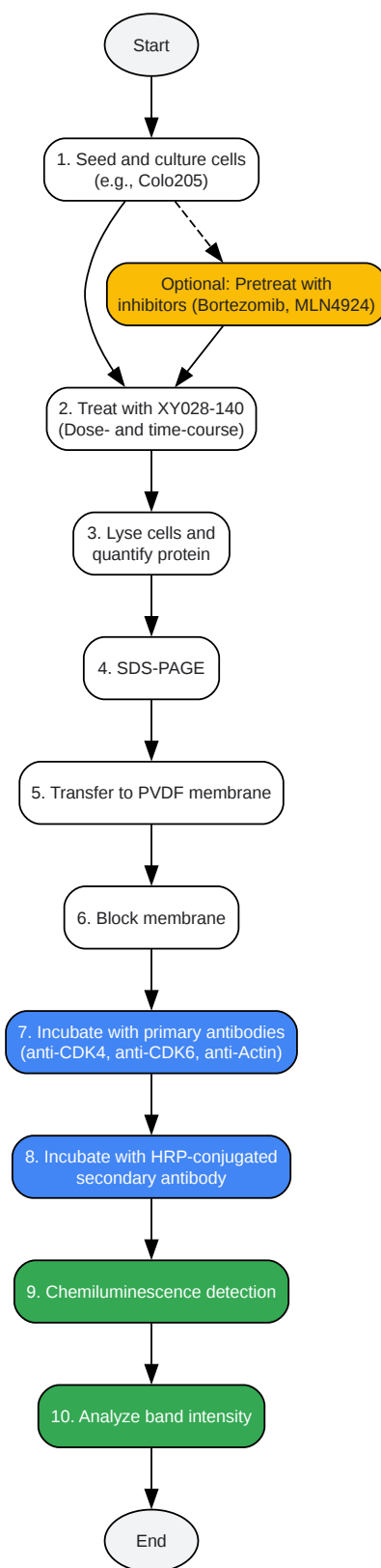
Table 2: In Vitro Cellular Activity

Cell Line	Cancer Type	Treatment	Effect
A375	Melanoma	0.3 or 1 μ M for 24 hours	Inhibition of CDK4/6 expression and activity.
T47D	Breast Cancer	0.3 or 1 μ M for 24 hours	Inhibition of CDK4/6 expression and activity.
T47D	Breast Cancer	0.03, 0.1, 0.3, 1, or 3 μ M for 11 days	Inhibition of cell proliferation.
Colo205	Colon Cancer	Increasing concentrations for 5 hours	Dose-dependent reduction of CDK4 and CDK6 protein levels.
Colo205	Colon Cancer	0.5 μ M	Time-dependent reduction of CDK4 and CDK6 protein levels.

Experimental Protocols

Western Blotting for CDK4/6 Degradation

This protocol is designed to assess the degradation of CDK4 and CDK6 in cancer cell lines following treatment with **XY028-140**.



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Caption: Workflow for Western Blotting.

Methodology:

- **Cell Culture and Treatment:** Seed cancer cells (e.g., Colo205) in appropriate culture dishes and allow them to adhere. Treat the cells with varying concentrations of **XY028-140** for different time points as indicated in the experimental design. For mechanism-of-action studies, cells can be pre-treated with proteasome inhibitors (e.g., 100 nM bortezomib) or E3 ligase inhibitors (e.g., 1 μ M MLN4924) for 4 hours prior to adding **XY028-140**.
- **Cell Lysis and Protein Quantification:** After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors. Determine the protein concentration of the lysates using a BCA protein assay.
- **SDS-PAGE and Western Blotting:** Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer the proteins to a PVDF membrane.
- **Antibody Incubation:** Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies against CDK4, CDK6, and a loading control (e.g., β -actin) overnight at 4°C. Following washes, incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection and Analysis:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system. Quantify the band intensities to determine the extent of protein degradation.

Cell Proliferation Assay

This assay is used to determine the effect of **XY028-140** on the proliferation of cancer cells.

Methodology:

- **Cell Seeding:** Seed cancer cells (e.g., T47D) in 96-well plates at an appropriate density.
- **Treatment:** After 24 hours, treat the cells with a serial dilution of **XY028-140**.

- Incubation: Incubate the cells for an extended period, for example, 11 days, to assess long-term effects on proliferation.
- Viability Assessment: Measure cell viability using a commercially available assay, such as CellTiter-Glo®, which measures ATP levels as an indicator of metabolically active cells.
- Data Analysis: Plot the cell viability against the log concentration of **XY028-140** to determine the GI50 (concentration for 50% growth inhibition).

In Vivo Studies

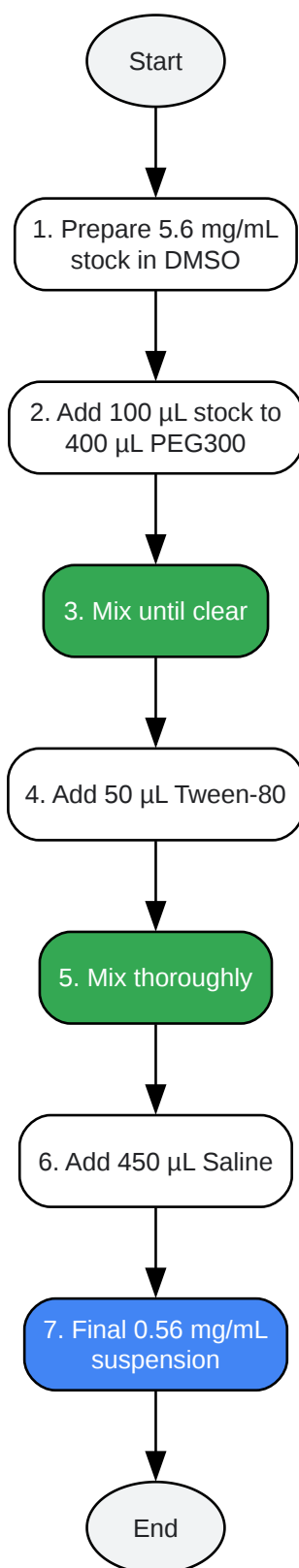
The following provides a general guideline for preparing **XY028-140** for in vivo experiments.

Formulation for Oral and Intraperitoneal Injection:

A suggested formulation to achieve a 0.56 mg/mL suspension of **XY028-140** is as follows:

- Prepare a 5.6 mg/mL stock solution of **XY028-140** in DMSO.
- To prepare a 1 mL working solution, take 100 µL of the DMSO stock solution and add it to 400 µL of PEG300. Mix until the solution is clear.
- Add 50 µL of Tween-80 to the mixture and mix thoroughly.
- Finally, add 450 µL of saline to bring the total volume to 1 mL. This will result in a suspended solution.

It is recommended to prepare this working solution fresh on the day of use. Sonication can be used to aid dissolution if precipitation occurs.



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Caption: In Vivo Formulation Preparation.

Disclaimer: This document is intended for research purposes only. The experimental protocols provided are for guidance and should be optimized for specific experimental conditions.

XY028-140 is not for human use.

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- To cite this document: BenchChem. [XY028-140: A Technical Guide to a Selective CDK4/6 Degradar]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542029/docs#xy028-140-a-technical-guide-to-a-selective-cdk4-6-degrader>]

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